

# A Comprehensive Technical Guide to the Physical Properties of 1-Phenylcyclopentanecarbonitrile

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## Compound of Interest

Compound Name: *1-Phenylcyclopentanecarbonitrile*

Cat. No.: B1345207

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This technical guide provides an in-depth overview of the core physical properties of **1-Phenylcyclopentanecarbonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. This document presents quantitative data in a structured format, outlines a common synthetic methodology, and provides a visual representation of the synthesis workflow.

## Core Physical Properties

**1-Phenylcyclopentanecarbonitrile** (CAS No. 77-57-6) is a colorless to pale yellow liquid.[\[1\]](#)[\[2\]](#) [\[3\]](#) It is characterized by its insolubility in water but is soluble in organic solvents like ethanol and acetone.[\[1\]](#)[\[3\]](#) The key physical parameters of this compound are summarized in the table below, providing a consolidated reference for laboratory and development applications.

Physical Property	Value	Conditions
Boiling Point	274.4 °C	at 760 mmHg[1]
227-229 °C	Not specified[1]	
135-140 °C	at 10 mmHg (1.33 kPa)[2][4][5] [6][7]	
411.7 K (138.55 °C)	at 0.013 bar[8]	
Density	1.04 g/cm <sup>3</sup>	Not specified[1]
1.03 g/cm <sup>3</sup>	Not specified[2][4][5][6][7]	

## Synthetic Pathway Overview

A prevalent method for the synthesis of **1-Phenylcyclopentanecarbonitrile** involves a cyclization reaction. This process utilizes phenylacetonitrile (also known as benzyl cyanide) and 1,4-dibromobutane as the primary reactants. The reaction is typically carried out in the presence of a strong base, such as sodium hydroxide, and may be facilitated by a phase transfer catalyst.

## Experimental Protocol: Cyclization Reaction

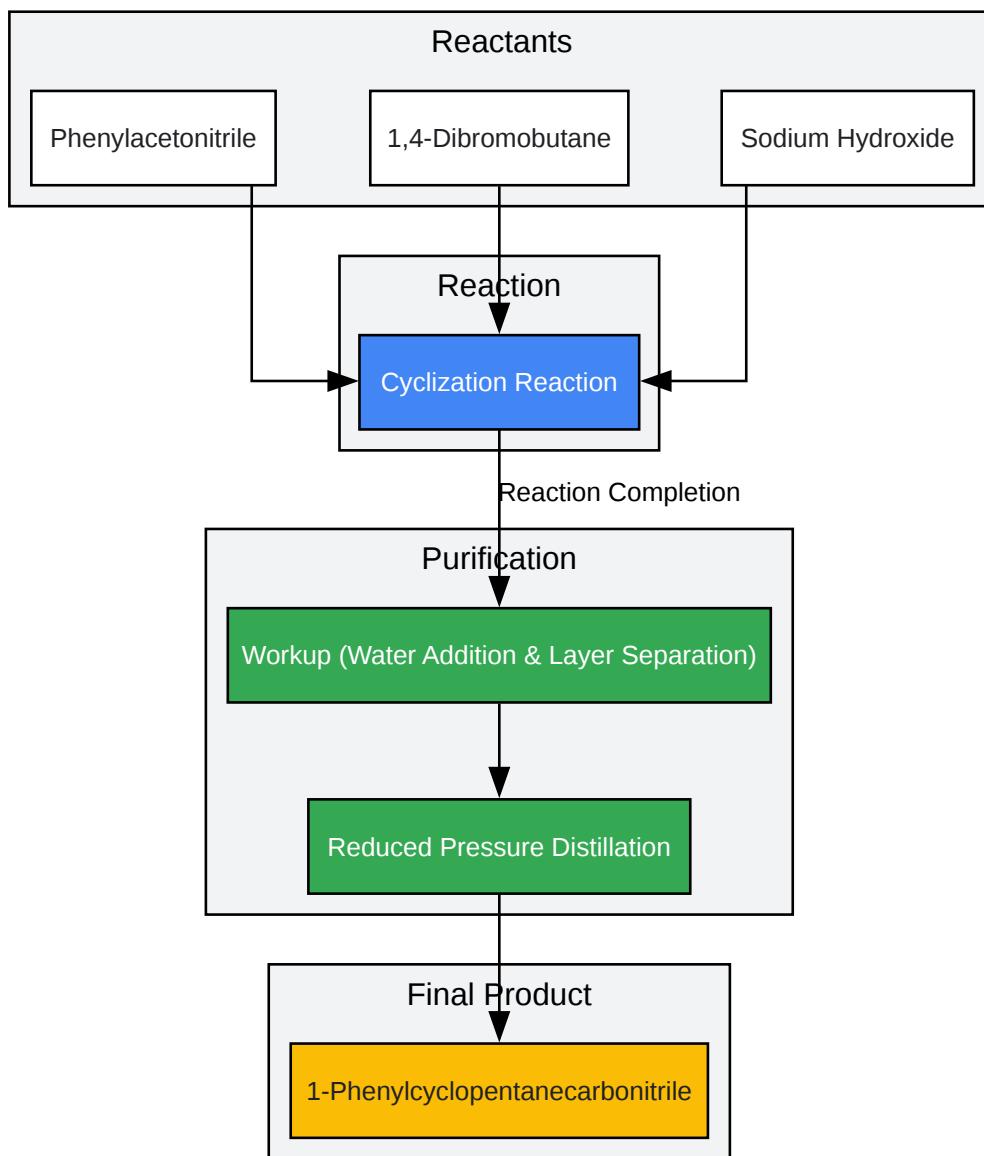
A general procedure for the synthesis of 1-phenyl-1-cyanocyclopentane is as follows:

- Reaction Setup: Phenylacetonitrile is introduced into a suitable reaction vessel.
- Base Addition: Sodium hydroxide is added to the reaction mixture while stirring.
- Heating: The mixture is heated to a temperature of 50-55 °C and maintained for approximately 2 hours.
- Addition of Alkylating Agent: 1,4-dibromobutane is then slowly added to the reaction mixture.
- Exothermic Reaction: The addition of 1,4-dibromobutane typically causes the temperature to rise to 85-90 °C. This temperature is maintained for about 4 hours.

- Workup: After the reaction is complete, water is added to the mixture, leading to the separation of layers.
- Purification: The organic layer containing the product is separated and purified by distillation under reduced pressure to yield 1-phenyl-1-cyanocyclopentane.[\[4\]](#)

The following diagram illustrates the workflow of this synthetic process.

## Synthesis Workflow of 1-Phenylcyclopentanecarbonitrile



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Caption: Synthesis workflow for **1-Phenylcyclopentanecarbonitrile**.

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